

selecting appropriate PPE for handling toxic 2-(Diisopropylamino)ethanol

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanol

Cat. No.: B145969

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Technical Support Center: Safe Handling of 2-(Diisopropylamino)ethanol

This guide provides essential safety information for researchers, scientists, and drug development professionals handling the toxic chemical **2-(Diisopropylamino)ethanol**. Please consult this resource for troubleshooting and answers to frequently asked questions regarding appropriate personal protective equipment (PPE) and safe handling procedures.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-(Diisopropylamino)ethanol**?

A1: **2-(Diisopropylamino)ethanol** is a hazardous substance with multiple routes of toxicity. It is harmful if swallowed, toxic in contact with skin, and toxic if inhaled.^{[1][2][3]} The compound is corrosive and can cause severe skin burns and serious eye damage.^{[1][2][3][4]} It is also a combustible liquid.^[3]

Q2: What is the minimum required PPE when working with **2-(Diisopropylamino)ethanol** in a laboratory setting?

A2: At a minimum, personnel should wear tightly fitting safety goggles, a face shield (8-inch minimum), chemical-resistant gloves, and a lab coat or other protective clothing.^{[1][3]} All PPE should be inspected before use.^{[1][3]}

Q3: How do I select the appropriate type of gloves for handling this chemical?

A3: Gloves must be resistant to **2-(Diisopropylamino)ethanol**. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.^[1] It is crucial to consult the glove manufacturer's chemical resistance data to ensure the chosen material provides adequate protection for the duration of the task. Always inspect gloves for any signs of degradation or perforation before use.^{[1][3]}

Q4: When is respiratory protection necessary?

A4: Respiratory protection is required when there is a risk of inhaling vapors, mists, or aerosols, especially in poorly ventilated areas or during procedures that may generate them.^{[1][3]} If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.^[5] In case of a spill or leak, wear respiratory protection and evacuate the area.^{[1][3]} For firefighting, a self-contained breathing apparatus is necessary.^{[1][3]}

Q5: What should I do in case of accidental skin or eye contact?

A5: In case of skin contact, immediately take off all contaminated clothing and rinse the skin with plenty of water and soap.^[1] It is advised to take the victim immediately to the hospital and consult a physician.^[3] For eye contact, rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.^{[1][3]} Continue rinsing and seek immediate medical attention from a poison center or doctor.^{[1][3]}

Q6: How should I handle a spill of **2-(Diisopropylamino)ethanol**?

A6: For a small spill, contain and absorb it with an inert material like sand, earth, or vermiculite.^[6] For a larger spill, evacuate the area, remove all ignition sources, and ensure adequate ventilation.^{[1][3]} Prevent the spill from entering drains. Wear appropriate PPE, including respiratory protection, during cleanup.^{[1][3]}

Q7: What are the proper storage conditions for this chemical?

A7: Store **2-(Diisopropylamino)ethanol** in a cool, dry, and well-ventilated place in a tightly closed container.^{[1][3][5]} Keep it away from sources of ignition, heat, sparks, and open flames.^{[1][3]} It should be stored away from incompatible materials such as strong acids and oxidizing agents.^{[2][6]}

Hazard Summary and Exposure Data

Hazard Classification	GHS Statements	Exposure Limits & Toxicity Data
Acute Toxicity	H302: Harmful if swallowed[1][2][3]	Oral LD50 (rat): 860 mg/kg[7]
H311: Toxic in contact with skin[1][2][3]	Dermal LD50 (rabbit): 394 mg/kg[2][7]	
H331: Toxic if inhaled[1][2][3]	No specific occupational exposure limit values are readily available.[3]	
Skin Corrosion	H314: Causes severe skin burns and eye damage[1][2][3]	Direct contact can cause chemical burns.[6]
Eye Damage	H318: Causes serious eye damage[3]	Risk of serious damage to eyes.[6]
Flammability	H227: Combustible liquid[3]	Flash Point: 64 °C (147 °F)[2]

Experimental Protocols: PPE Procedures

Protocol 1: Donning (Putting On) PPE

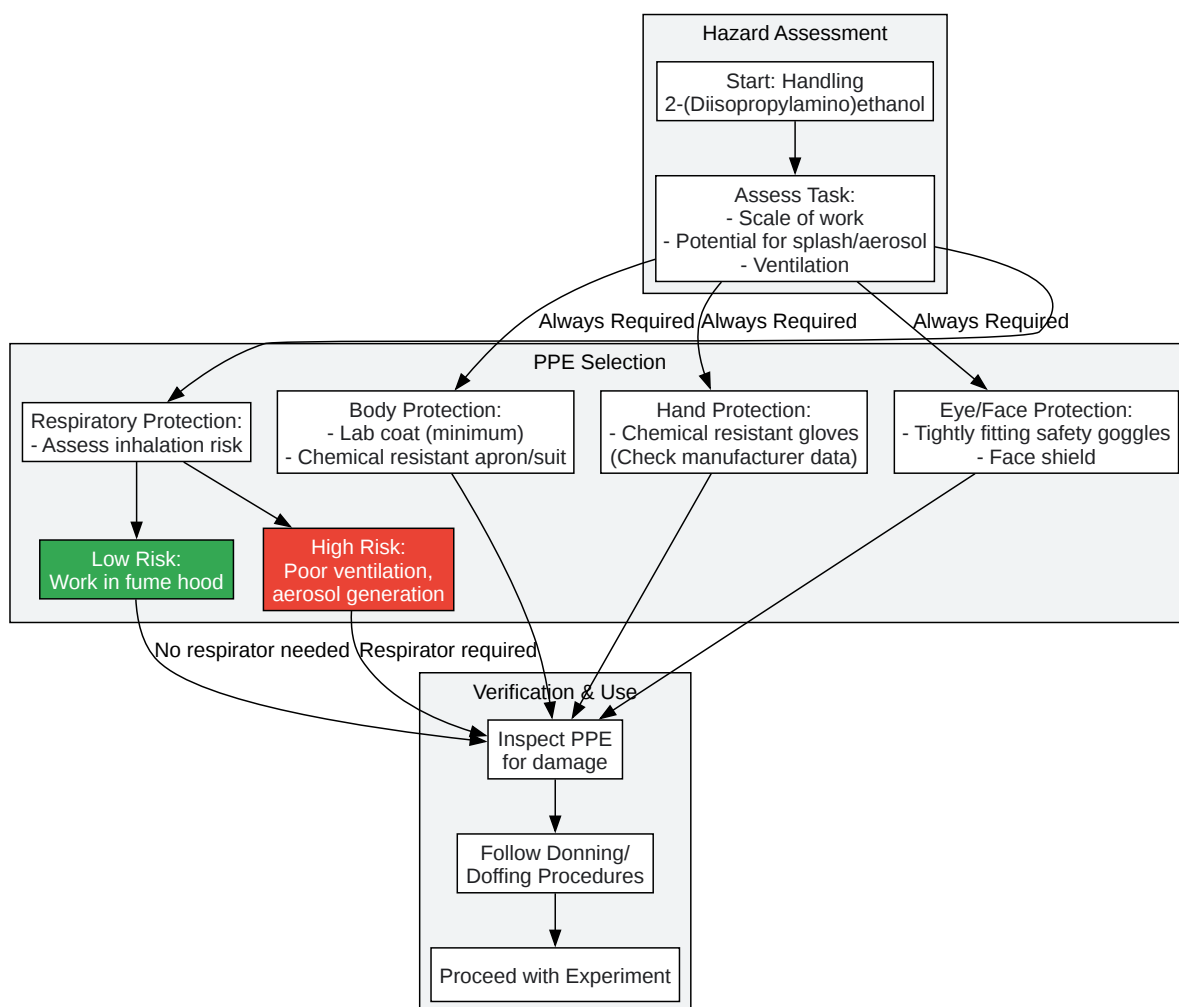
- Hand Hygiene: Wash hands thoroughly with soap and water.
- Gown/Apron: Put on a fluid-resistant gown or apron.
- Respiratory Protection (if required): Put on a fit-tested respirator.
- Eye and Face Protection: Put on tightly fitting safety goggles and a face shield.
- Gloves: Put on chemical-resistant gloves, ensuring they overlap the cuffs of the gown.

Protocol 2: Doffing (Taking Off) PPE

- Gloves: Remove gloves using a proper technique to avoid skin contact with the outer surface.[1][3]

- Gown/Apron: Remove the gown or apron by folding it inward and avoiding contact with the contaminated exterior.
- Hand Hygiene: Perform hand hygiene.
- Eye and Face Protection: Remove the face shield and goggles from the back.
- Respiratory Protection (if required): Remove the respirator from the back.
- Final Hand Hygiene: Wash hands thoroughly with soap and water.

PPE Selection Workflow



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Caption: PPE Selection Workflow for **2-(Diisopropylamino)ethanol**.

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